

Ravoxertinib solubility DMSO ethanol stock solution

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Compound Focus: Ravoxertinib

CAS No.: 1453848-26-4

Cat. No.: S548769

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Chemical Profile and Solubility Data

The table below summarizes key chemical properties and solubility data for **Ravoxertinib** to help in your experimental planning.

Parameter	Details
CAS Number	1453848-26-4 [1] [2]
Molecular Formula	C ₂₁ H ₁₈ ClFN ₆ O ₂ [1]
Molecular Weight	440.86 g/mol [1]
Solubility in DMSO	81 mg/mL (183.73 mM) [1]
Solubility in Ethanol	81 mg/mL (183.73 mM) [1]
Recommended Stock Concentration	10-100 mM (in DMSO or Ethanol) [1]

Stock Solution Preparation Protocol

This protocol describes how to prepare a 100 mM stock solution of **Ravoxertinib** in DMSO, which is a typical concentration used for *in vitro* assays.

Materials

- **Ravoxertinib** powder (MW: 440.86 g/mol) [1]
- Anhydrous DMSO (Molecular Biology Grade)
- Analytical balance
- Sterile tube (e.g., 1.5 mL or 2.0 mL microcentrifuge tube)
- Vortex mixer
- Sonicator (optional, for complete dissolution)

Step-by-Step Procedure

- **Calculation:** Determine the mass of powder needed. For a 1 mL, 100 mM stock solution:
 - $\text{Mass (mg)} = (\text{Desired Concentration in mM}) \times (\text{Molecular Weight in g/mol}) \times (\text{Volume in mL}) \div 1000$
 - $\text{Mass} = 100 \text{ mM} \times 440.86 \text{ g/mol} \times 1 \text{ mL} \div 1000 = \mathbf{44.09 \text{ mg}}$
- **Weighing:** Accurately weigh out 44.09 mg of **Ravoxertinib** powder and transfer it to a sterile, labeled tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube to achieve a final concentration of 100 mM.
- **Mixing:** Vortex the mixture vigorously for 1-2 minutes. If any undissolved particles remain, brief sonication is recommended to aid complete dissolution [1].
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C or -80°C** for long-term stability [1].

Notes on Experimental Use

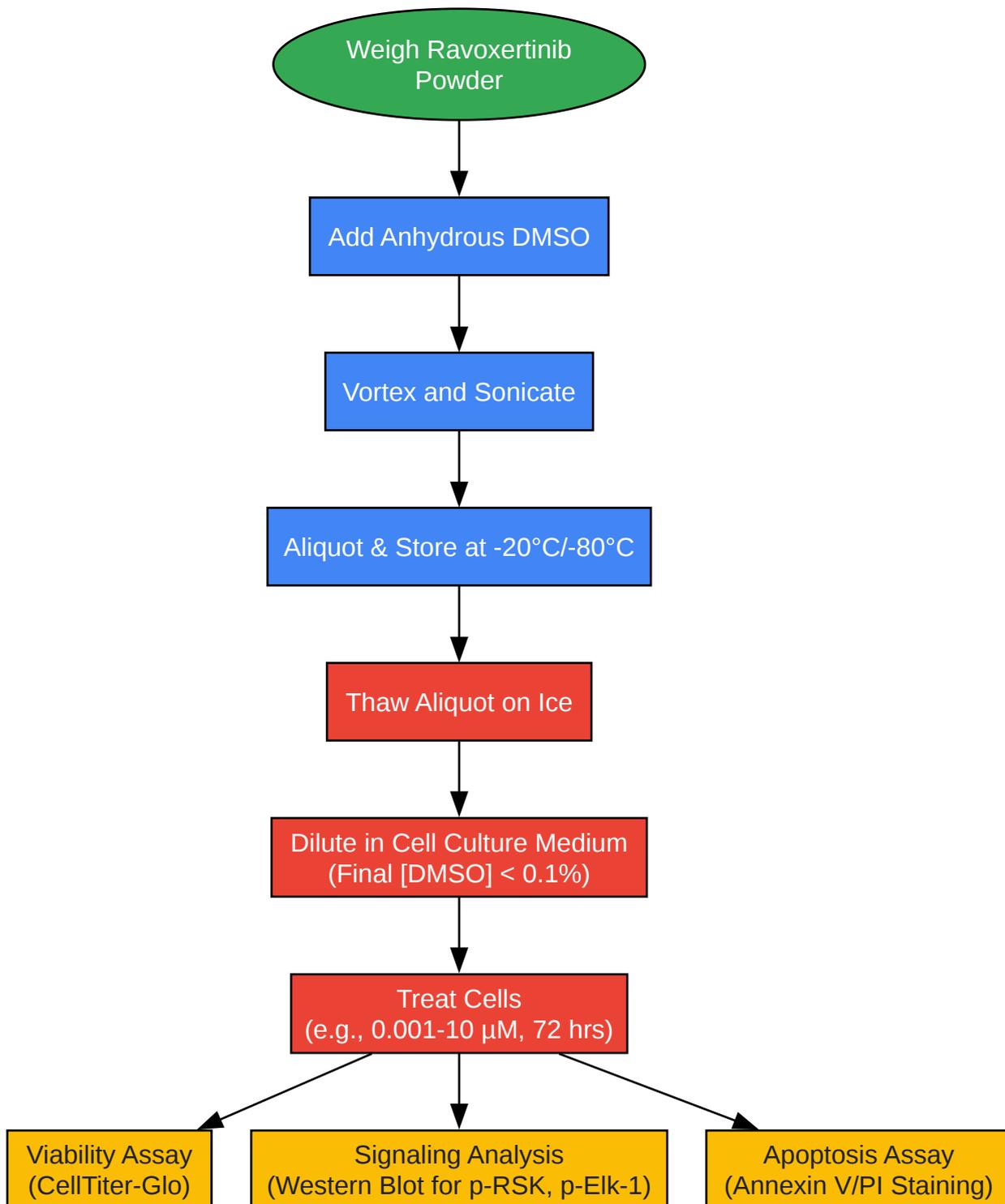
- **Solvent Considerations:** While **Ravoxertinib** is highly soluble in DMSO and ethanol, the final concentration of the solvent in your cell culture assays should typically be kept below 0.1-1.0% to minimize cytotoxicity [1] [2].
- **In Vivo Formulations:** For animal studies, a common formulation involves sequentially adding solvents to create a mixture such as **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** to

achieve a working concentration of 2 mg/mL. It is crucial to prepare this working solution immediately before use [1].

- **Bioactivity Context: Ravoxertinib** is a potent and selective inhibitor of ERK1 and ERK2. The prepared stock solutions are used in various assays to investigate its effects on cell viability, signaling pathways (e.g., phosphorylation of RSK, Elk-1), and apoptosis, particularly in BRAF- and KRAS-mutant cancer cell lines [2].

Experimental Workflow for In Vitro Assessment

The following diagram illustrates a general workflow for preparing and using **Ravoxertinib** stock solutions in cell-based experiments.



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Critical Safety and Handling Notice

For Research Use Only: Ravoxertinib is not for human or veterinary use. It is intended for research applications in a controlled laboratory setting [1] [2].

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling the powder or stock solutions.
- **Waste Disposal:** Dispose of all waste materials in accordance with your institution's regulations for chemical and biological waste.

Reference List

- TargetMol. **Ravoxertinib**. TargetMol.com. <https://www.targetmol.com/compound/ravoxertinib> (Accessed 2025-11-13). [Citation for solubility, molecular data, and storage information].
- InVivochem. *GDC-0994 (Ravoxertinib) | ERK1/2 inhibitor*. InVivochem.com. <https://www.invivochem.com/gdc-0994-ravoxertinib.html> (Accessed 2025-11-13). [Citation for biological activity and assay protocols].

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References

1. | ERK | TargetMol Ravoxertinib [targetmol.com]
2. GDC-0994 (Ravoxertinib) | ERK1/2 inhibitor [invivochem.com]

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